

An In-depth Technical Guide to Triglycidyl Isocyanurate-d15

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Triglycidyl Isocyanurate-d15

Cat. No.: B15558142

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Introduction

Triglycidyl isocyanurate (TGIC) is a trifunctional epoxy compound widely used as a crosslinking agent in polyester-based powder coatings. Its deuterated isotopologue, **Triglycidyl Isocyanurate-d15**, serves as a crucial internal standard for the accurate quantification of TGIC in various matrices. This technical guide provides a comprehensive overview of the properties, synthesis, analysis, and biological effects of Triglycidyl Isocyanurate, with a specific focus on the role and application of its deuterated form.

While there is a significant body of research on unlabeled TGIC, specific data for **Triglycidyl Isocyanurate-d15** is limited. Therefore, this guide will primarily discuss the technical aspects of TGIC and explicitly address the function of the d15 variant as an internal standard in analytical methodologies.

Chemical Identification

The Chemical Abstracts Service (CAS) number for the unlabeled Triglycidyl Isocyanurate is 2451-62-9.^{[1][2]} There appears to be no unique CAS number for **Triglycidyl Isocyanurate-**

d15; it is typically referenced by the CAS number of the parent compound. An alternative "unlabeled" CAS number, 53866-66-3, has been associated with a different chemical structure, namely 1,3-Bis(3-chloro-2-hydroxypropyl)-5-(oxiran-2-ylmethyl)-1,3,5-triazinane-2,4,6-trione.[3][4][5]

Chemical Properties of Triglycidyl Isocyanurate

Property	Value	Reference
Molecular Formula	C12H15N3O6	[6]
Molecular Weight	297.26 g/mol	[1]
Appearance	White crystalline solid	[1][6]
Melting Point	90-125 °C (Technical Grade)	
Solubility in Water	0.9 g/100 mL at 25 °C (Technical Grade)	[1]
log Kow	-0.8	[1]

Properties of Triglycidyl Isocyanurate-d15

Property	Value	Reference
Molecular Formula	C12D15N3O6	[7]
Molecular Weight	312.36 g/mol	[7]

Synthesis

The synthesis of Triglycidyl Isocyanurate generally involves the reaction of cyanuric acid with an excess of epichlorohydrin.[8][9] The reaction is typically carried out in the presence of a catalyst, such as a quaternary ammonium salt, and a base to neutralize the hydrochloric acid formed during the reaction.[8][9]

A common synthetic approach involves:

- Reaction of cyanuric acid with epichlorohydrin in the presence of a catalyst like benzyl trimethylammonium chloride.[9]

- The reaction mixture is heated to facilitate the formation of a tris(3-chloro-2-hydroxypropyl) isocyanurate intermediate.
- Dehydrochlorination of the intermediate is then achieved by the addition of a base, such as sodium hydroxide, to form the three epoxide rings of TGIC.[9]
- The final product is then purified, often by recrystallization from a suitable solvent like methanol.[9]

The synthesis of **Triglycidyl Isocyanurate-d15** would follow a similar pathway, utilizing deuterated epichlorohydrin as a starting material.

Analytical Methodologies

The determination of TGIC levels, particularly in occupational and environmental settings, is crucial due to its toxic properties. **Triglycidyl Isocyanurate-d15** is an ideal internal standard for these analyses due to its similar chemical and physical properties to the unlabeled analyte, allowing for accurate correction of matrix effects and variations in instrument response.

Experimental Protocol: Quantification of TGIC in Air Samples using UPLC-MS/MS

This protocol is adapted from established methods for the analysis of TGIC in workplace air samples.[10][11]

1. Sample Collection:

- Air samples are drawn through a filter cassette (e.g., Accu-cap™ filter) to collect airborne particulates containing TGIC.[10]

2. Sample Preparation:

- The filter is extracted with a mixture of acetonitrile and acetone (e.g., 95:5 v/v).[10]
- A known amount of **Triglycidyl Isocyanurate-d15** internal standard solution is added to the extract.
- The extract is then diluted with water prior to analysis.[10]

3. UPLC-MS/MS Analysis:

- **Chromatography:** Separation is achieved using a reverse-phase UPLC column.
- **Mass Spectrometry:** Detection is performed using a tandem mass spectrometer operating in positive ion mode.^[10] The method often utilizes the formation of a sodium adduct of TGIC ($[M+Na]^+$).^[10]
- **Quantification:** The concentration of TGIC is determined by comparing the peak area ratio of the analyte to the **Triglycidyl Isocyanurate-d15** internal standard against a calibration curve.

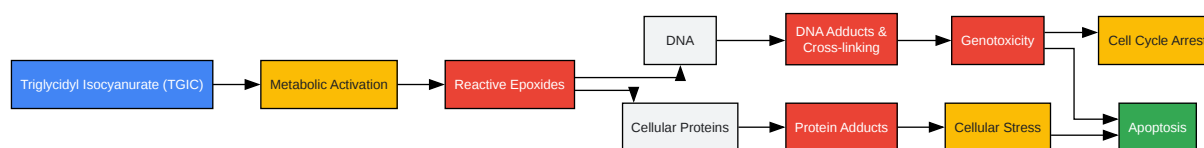
The use of an isotopically labeled internal standard like **Triglycidyl Isocyanurate-d15** is critical for achieving high accuracy and precision in these measurements.^[10]

Biological Activity and Signaling Pathways

Triglycidyl isocyanurate is recognized for its toxic effects, including genotoxicity and its ability to induce allergic contact dermatitis and occupational asthma.^[12] Its biological activity is primarily attributed to the high reactivity of its three epoxide groups, which can alkylate and cross-link DNA and other macromolecules.^[6]

Mechanism of Action and Toxicity

The proposed mechanism of TGIC-induced toxicity involves its metabolic activation and subsequent interaction with cellular components. This can lead to various cellular responses, including the activation of stress-response pathways and, ultimately, cell death.

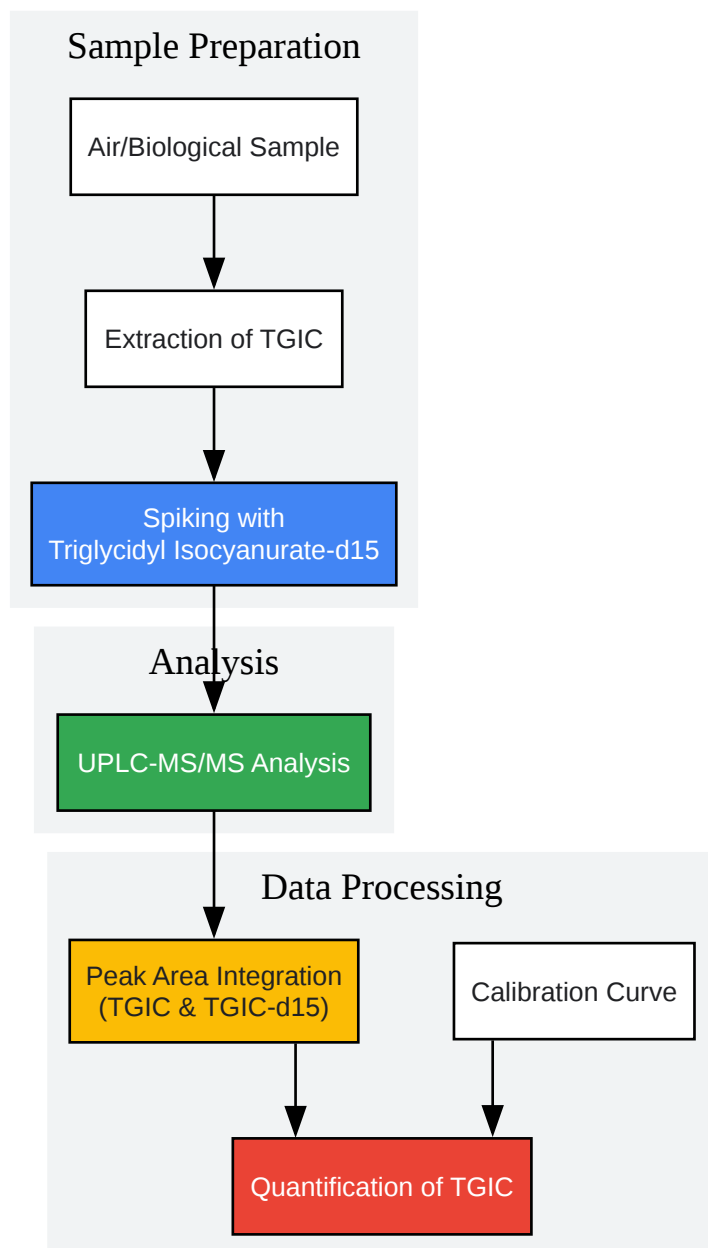


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Caption: Proposed pathway of Triglycidyl Isocyanurate-induced toxicity.

Experimental Workflows

The use of **Triglycidyl Isocyanurate-d15** is integral to workflows aimed at quantifying TGIC exposure or in metabolism studies.



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Caption: Workflow for the quantification of TGIC using a deuterated internal standard.

Conclusion

Triglycidyl Isocyanurate-d15 is an indispensable tool for the accurate and reliable quantification of Triglycidyl Isocyanurate. While it shares the fundamental chemical properties of its non-deuterated counterpart, its primary application lies in its use as an internal standard in analytical methods, particularly mass spectrometry-based techniques. Understanding the properties and biological effects of TGIC is essential for interpreting the data generated using its deuterated analogue and for assessing the risks associated with exposure to this widely used industrial chemical. This guide provides a foundational understanding for researchers and professionals working with or studying Triglycidyl Isocyanurate.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Triglycidyl Isocyanurate-d15]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558142/docs#an-in-depth-technical-guide-to-triglycidyl-isocyanurate-d15\]](https://www.benchchem.com/product/b15558142/docs#an-in-depth-technical-guide-to-triglycidyl-isocyanurate-d15)

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